

Application Notes and Protocols for Boc-GABA-OH in Peptidomimetic Synthesis

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Compound of Interest

Compound Name: *Boc-GABA-OH*

Cat. No.: *B558031*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of N-tert-butyloxycarbonyl-γ-aminobutyric acid (**Boc-GABA-OH**) in the synthesis of peptidomimetics. This document outlines detailed experimental protocols for the incorporation of this non-proteinogenic amino acid into peptide sequences using Boc-based solid-phase peptide synthesis (SPPS), summarizes key quantitative data, and illustrates relevant biological signaling pathways.

Introduction

γ-Aminobutyric acid (GABA) is the primary inhibitory neurotransmitter in the mammalian central nervous system, playing a crucial role in regulating neuronal excitability. Peptidomimetics incorporating GABA are of significant interest in drug discovery as they can modulate GABAergic signaling, offering potential therapeutic applications for a range of neurological and psychiatric disorders. The incorporation of the flexible GABA backbone can also impart unique conformational properties and enhanced proteolytic stability to peptide-based therapeutics. **Boc-GABA-OH** is a key building block in the synthesis of these peptidomimetics, particularly within the robust and well-established Boc-SPPS methodology.

Data Presentation

The successful incorporation of **Boc-GABA-OH** into a peptide chain is dependent on optimized coupling strategies. While specific yields can be sequence-dependent, the following table

provides an overview of expected quantitative data for a standard Boc-SPPS protocol incorporating a single **Boc-GABA-OH** residue.

Parameter	Typical Value	Notes
Resin Loading	0.4 - 0.8 mmol/g	Merrifield or PAM resins are commonly used for C-terminal acids.
Boc-GABA-OH Equivalents	2 - 4	Relative to the resin loading capacity.
Coupling Reagent Equivalents	2 - 4	HBTU or HATU are recommended for efficient coupling.
Coupling Time for Boc-GABA-OH	2 - 4 hours	May require longer coupling times or a double coupling strategy compared to standard α -amino acids.
Coupling Efficiency (per step)	>98%	Monitored by a negative Kaiser test.
Overall Crude Peptide Yield	50 - 70%	Dependent on peptide length and sequence complexity.
Crude Peptide Purity (by HPLC)	40 - 60%	Purification is typically required.
Final Purified Peptide Yield	15 - 35%	Post-purification yield.

Experimental Protocols

Protocol 1: Manual Boc-Solid-Phase Peptide Synthesis (SPPS) for Incorporation of Boc-GABA-OH

This protocol details the manual synthesis of a model peptide containing a GABA residue using Merrifield resin.

Materials:

- Merrifield resin (1% DVB, 100-200 mesh)
- Boc-protected amino acids (including **Boc-GABA-OH**)
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- N,N-Diisopropylethylamine (DIEA)
- O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU)
- 1-Hydroxybenzotriazole (HOBt)
- Anhydrous Hydrogen Fluoride (HF) or Trifluoromethanesulfonic acid (TFMSA)
- Scavengers (e.g., anisole, p-cresol)
- Ninhydrin test kit

Procedure:

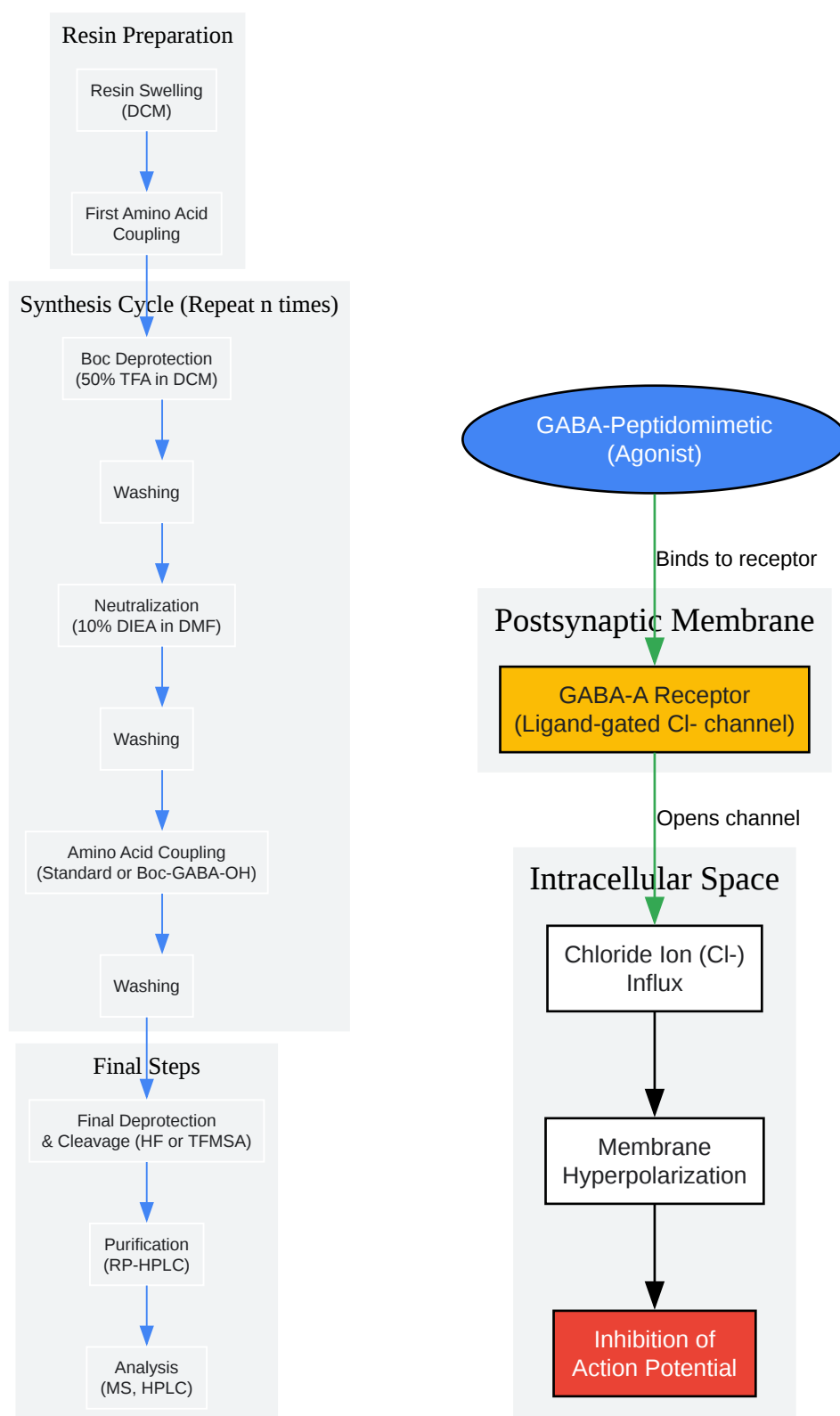
- Resin Swelling: Swell the Merrifield resin in DCM in a reaction vessel for 1-2 hours.
- First Amino Acid Coupling:
 - Couple the first Boc-protected amino acid to the resin using standard methods (e.g., cesium salt method).
- Peptide Chain Elongation (per cycle):
 - Boc Deprotection:
 - Wash the resin with DCM (3x).

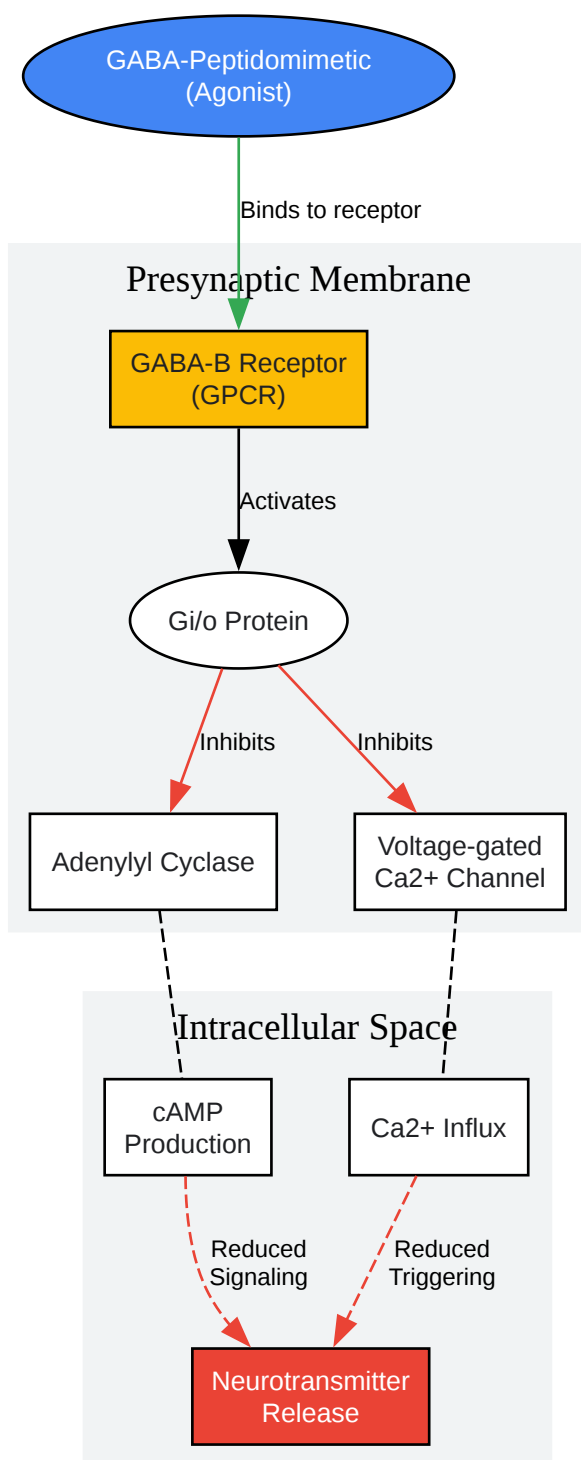
- Treat the resin with 50% TFA in DCM for 30 minutes.
- Wash the resin with DCM (3x), isopropanol (2x), and DCM (3x).
- Neutralization:
 - Wash the resin with DMF (3x).
 - Treat the resin with 10% DIEA in DMF for 5 minutes (repeat twice).
 - Wash the resin with DMF (5x).
- Amino Acid Coupling (Standard α -Amino Acid):
 - In a separate vessel, dissolve the Boc-amino acid (3 eq.) and HOBt (3 eq.) in DMF.
 - Add DIC (3 eq.) and pre-activate for 10 minutes.
 - Add the activated amino acid solution to the resin and agitate for 1-2 hours.
 - Monitor the reaction with the Kaiser test. If positive, repeat the coupling.
 - Wash the resin with DMF (3x) and DCM (3x).
- Coupling of **Boc-GABA-OH**:
 - In a separate vessel, dissolve **Boc-GABA-OH** (3 eq.) and HBTU (2.9 eq.) in DMF.
 - Add DIEA (6 eq.) and pre-activate for 5 minutes.
 - Add the activated amino acid solution to the resin and agitate for 2-4 hours. Due to the potential for slower reaction kinetics with γ -amino acids, a longer coupling time or a second coupling may be necessary.
 - Monitor the reaction with the Kaiser test until it is negative.
 - Wash the resin with DMF (3x) and DCM (3x).
- Final Deprotection and Cleavage:

- After the final coupling cycle, wash the resin thoroughly with DMF and DCM and dry under vacuum.
- Perform the cleavage of the peptide from the resin and removal of side-chain protecting groups using anhydrous HF or TFMSA with appropriate scavengers.
- Peptide Precipitation and Purification:
 - Precipitate the crude peptide with cold diethyl ether.
 - Wash the peptide with cold ether and dry under vacuum.
 - Purify the peptide by reverse-phase high-performance liquid chromatography (RP-HPLC).
 - Confirm the identity and purity of the final product by mass spectrometry and analytical RP-HPLC.

Mandatory Visualizations

Experimental Workflow for Boc-SPPS Incorporation of Boc-GABA-OH





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